

synthesis of 3,4,5-Trimethoxyphenylacetic acid from 3,4,5-trimethoxybenzaldehyde

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Compound of Interest

Compound Name: 3,4,5-Trimethoxyphenylacetic acid

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Application Note: A Two-Step Synthesis of 3,4,5- Trimethoxyphenylacetic Acid

Audience: Researchers, scientists, and drug development professionals.

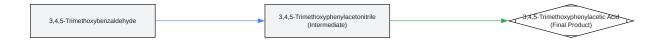
Introduction: **3,4,5-Trimethoxyphenylacetic acid** is a valuable intermediate in organic synthesis, particularly as a precursor for various pharmaceutical compounds and complex natural products. Its structure, featuring a phenylacetic acid moiety with three methoxy groups, makes it a key building block in medicinal chemistry. This document provides a detailed protocol for a reliable two-step synthesis of **3,4,5-Trimethoxyphenylacetic acid**, starting from the readily available **3,4,5-trimethoxybenzaldehyde**. The synthetic strategy involves the conversion of the aldehyde to an intermediate nitrile, **3,4,5-trimethoxyphenylacetonitrile**, which is subsequently hydrolyzed to yield the target carboxylic acid. This method is robust and suitable for laboratory-scale preparations.

Overall Reaction Scheme

The synthesis proceeds in two main steps:

- Formation of Nitrile: Conversion of 3,4,5-trimethoxybenzaldehyde to 3,4,5-trimethoxyphenylacetonitrile via a tosylhydrazone intermediate.
- Hydrolysis: Acid-catalyzed hydrolysis of the nitrile to produce 3,4,5-Trimethoxyphenylacetic acid.





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